

CAS number 1606-85-5 chemical properties and uses

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,4-Bis(2-hydroxyethoxy)-2-butyne**

Cat. No.: **B167926**

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An In-depth Technical Guide on **1,4-Bis(2-hydroxyethoxy)-2-butyne** (CAS 1606-85-5)

Introduction

1,4-Bis(2-hydroxyethoxy)-2-butyne, identified by the CAS number 1606-85-5, is a chemical compound also known as Butynediol ethoxylate (BEO).^[1] It is a condensation product of butynediol and ethylene oxide.^[2] This technical guide provides a comprehensive overview of its chemical properties, primary industrial applications, and synthesis, tailored for researchers, scientists, and professionals in chemical and materials science. While the audience includes drug development professionals, it is important to note that the current body of scientific literature does not indicate significant research into the pharmacological or biological activities of this compound. Its primary applications are in the industrial sector.

Chemical Properties and Identification

1,4-Bis(2-hydroxyethoxy)-2-butyne is an ethoxy alcohol analog that typically presents as a clear, colorless to yellow or brown viscous liquid.^{[3][4][5][6]} It is known to be air-sensitive and should be stored under an inert gas in a cool, dark place.^[5] This compound is incompatible with oxidizing agents.^[5]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1606-85-5 [7]
Molecular Formula	C8H14O4 [7] [8]
Molecular Weight	174.19 g/mol [3]
IUPAC Name	2-[4-(2-hydroxyethoxy)but-2-yloxy]ethanol [9]
Synonyms	Butynediol ethoxylate (BEO), 2-Butyne-1,4-diol Bis(2-hydroxyethyl) Ether, 1,4-Di(2-hydroxyethoxy)-2-butyne [8]
InChI	InChI=1S/C8H14O4/c9-3-7-11-5-1-2-6-12-8-4-10/h9-10H,3-8H2 [7]
InChIKey	IXAWTPMDMPUGLV-UHFFFAOYSA-N [7]
Canonical SMILES	OCCOCC#CCOCCO [7]

Table 2: Physicochemical Properties

Property	Value
Appearance	Clear yellow to brown viscous liquid[4]
Density	1.1415 g/cm ³ at 20 °C[7][10]
	1.144 g/mL at 25 °C[4]
	1.11-1.16 g/cm ³ at 20 °C[6]
Boiling Point	150-156 °C at 2 Torr[7]
	71-72 °C at 1 Torr[10]
	322.1 °C at 760 mmHg (Predicted)[11]
Flash Point	>230 °F (>110 °C)[1][10]
Refractive Index	n _{20/D} 1.485[4]
	1.4740-1.4840 at 20 °C[6]
Solubility	Miscible with water in all proportions[12]
Vapor Pressure	2.28E-05 mmHg at 25°C[10]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions. [10] Air sensitive.[5]

Primary Uses and Applications

The predominant application of **1,4-Bis(2-hydroxyethoxy)-2-butyne** is as a key additive in the electroplating industry, specifically in nickel electroplating baths.[13][14] It functions as a long-lasting brightener and a weak leveling agent.[1][13][14]

In nickel electroplating, BEO helps to refine the grain size of the nickel coating.[2] This results in a brighter, more uniform, and aesthetically pleasing finish. It is often used in conjunction with other additives such as saccharin and various sulfonated compounds (e.g., PPS, PESS, MOSS) to achieve desired coating properties.[2][13]

Beyond electroplating, other documented uses include:

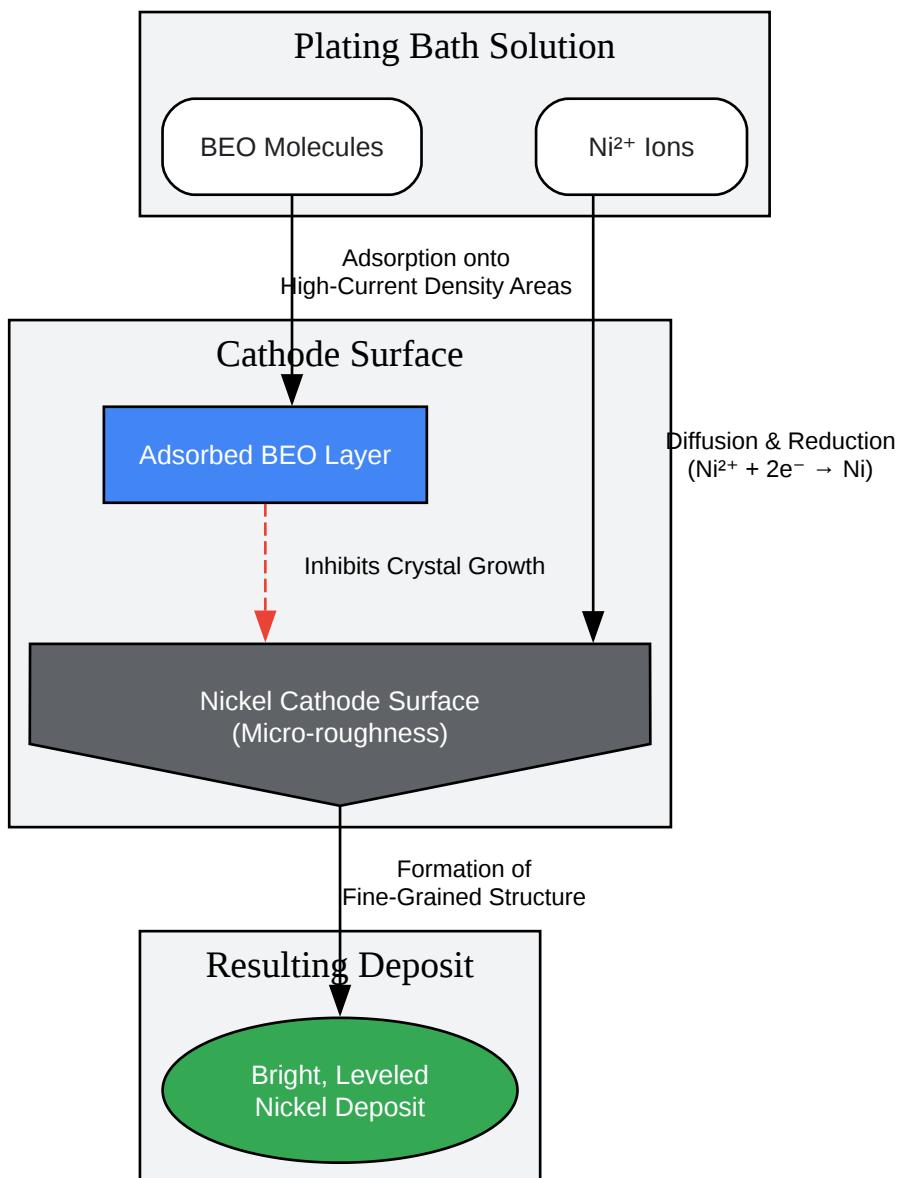
- Corrosion Inhibitor: It can be used as a corrosion inhibitor for metals in acidic media.[12][14]
- Chemical Intermediate: It serves as an intermediate in the manufacture of various products, including herbicides, textile additives, plasticizers, and synthetic resins.[12]

Mechanism of Action in Nickel Electroplating

The function of BEO as a brightener and leveler is attributed to its adsorption onto the nickel cathode surface during electrodeposition. The molecule's triple bond plays a crucial role in this adsorption process.[8]

The proposed mechanism involves the following steps:

- Adsorption: BEO molecules adsorb onto the surface of the nickel electrode.
- Inhibition of Crystallization: This adsorbed layer inhibits the electrocrystallization of nickel.[8][13]
- Hydrogenation: The adsorbed BEO can react with atomic hydrogen on the cathode surface, leading to its hydrogenation. This process consumes hydrogen ions near the electrode, which can increase the local pH.[8]
- Leveling Effect: The additive tends to adsorb more strongly on peaks and protrusions of the surface, inhibiting deposition in these areas more than in the valleys. This differential inhibition leads to a smoother, leveled surface.



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Caption: Mechanism of BEO in Nickel Electroplating.

Experimental Protocols

Synthesis of 1,4-Bis(2-hydroxyethoxy)-2-butyne

A general method for the synthesis of **1,4-Bis(2-hydroxyethoxy)-2-butyne** involves the ethoxylation of 2-butyne-1,4-diol. A more specific, though less detailed, synthesis route mentioned in the literature starts from 2,2'-(but-2-yne-1,4-diylbis(oxy))diethanol ditrityl ether in

the presence of an inert gas.^{[3][4]} The fundamental reaction is the addition of ethylene oxide to 2-butyne-1,4-diol.

A plausible generalized laboratory-scale synthesis based on Williamson ether synthesis principles would involve the reaction of the dianion of 2-butyne-1,4-diol with an appropriate ethylene oxide equivalent, such as 2-chloroethanol, under basic conditions.

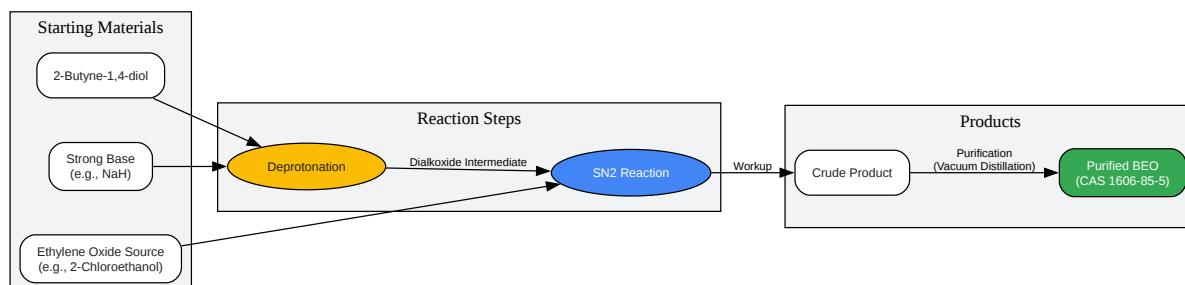
Materials:

- 2-Butyne-1,4-diol
- A strong base (e.g., Sodium Hydride, NaH)
- 2-Chloroethanol
- Anhydrous aprotic solvent (e.g., Tetrahydrofuran, THF)
- Inert atmosphere (Nitrogen or Argon)

Methodology:

- **Alkoxide Formation:** Dissolve 2-butyne-1,4-diol in anhydrous THF in a flame-dried, three-neck round-bottom flask under an inert atmosphere.
- Cool the solution in an ice bath (0 °C).
- Slowly add a stoichiometric amount (2 equivalents) of a strong base like sodium hydride to form the dialkoxide. Allow the reaction to stir for a period to ensure complete deprotonation.
- **Nucleophilic Substitution:** Slowly add 2 equivalents of 2-chloroethanol to the reaction mixture.
- Allow the reaction to warm to room temperature and then heat to reflux to drive the SN2 reaction to completion. Monitor the reaction progress using a suitable technique (e.g., Thin Layer Chromatography).
- **Workup and Purification:** After the reaction is complete, cool the mixture and quench it by carefully adding water or a saturated aqueous ammonium chloride solution.

- Extract the product into an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over an anhydrous drying agent (e.g., MgSO₄), filter, and concentrate the solvent under reduced pressure.
- Purify the crude product, likely via vacuum distillation, to yield the final **1,4-Bis(2-hydroxyethoxy)-2-butyne**.



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Caption: General Synthesis Pathway for BEO.

Safety and Toxicology

According to available safety data sheets, **1,4-Bis(2-hydroxyethoxy)-2-butyne** is irritating to the eyes, respiratory system, and skin.^[4] It is advised to wear suitable protective gloves and eye/face protection when handling this chemical. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.^[4] One safety data sheet indicates that the substance does not meet the criteria for classification as acutely toxic, corrosive, a sensitizer, mutagenic, carcinogenic, or a reproductive toxicant under Regulation (EC) No 1272/2008.^[15] However, comprehensive toxicological data for this specific compound is limited in publicly accessible literature.

Conclusion

1,4-Bis(2-hydroxyethoxy)-2-butyne (CAS 1606-85-5) is a specialty chemical with well-established applications in the electroplating industry as a brightener and leveling agent. Its chemical properties, particularly the presence of a butyne core and hydrophilic hydroxyethoxy groups, dictate its function at the cathode-solution interface. While its primary role is industrial, the synthesis and physicochemical data presented provide a valuable resource for chemists and material scientists. The lack of significant research into its biological activities suggests its use is confined to non-pharmacological applications.

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- To cite this document: BenchChem. [CAS number 1606-85-5 chemical properties and uses]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b167926#cas-number-1606-85-5-chemical-properties-and-uses\]](https://www.benchchem.com/product/b167926#cas-number-1606-85-5-chemical-properties-and-uses)

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